

A Comparative Guide to Dess-Martin and Swern Oxidations for Aldehyde Synthesis

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Compound of Interest

Compound Name: *N*-BOC-(methylamino)acetaldehyde

Cat. No.: B104805

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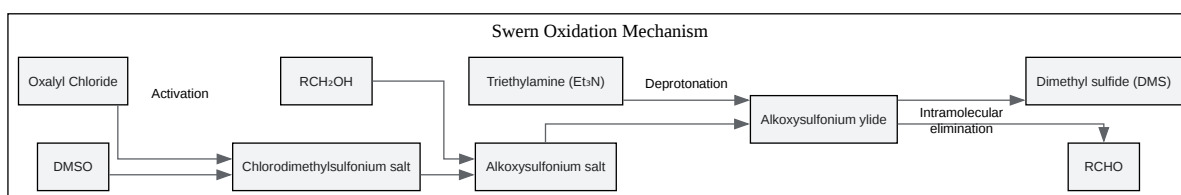
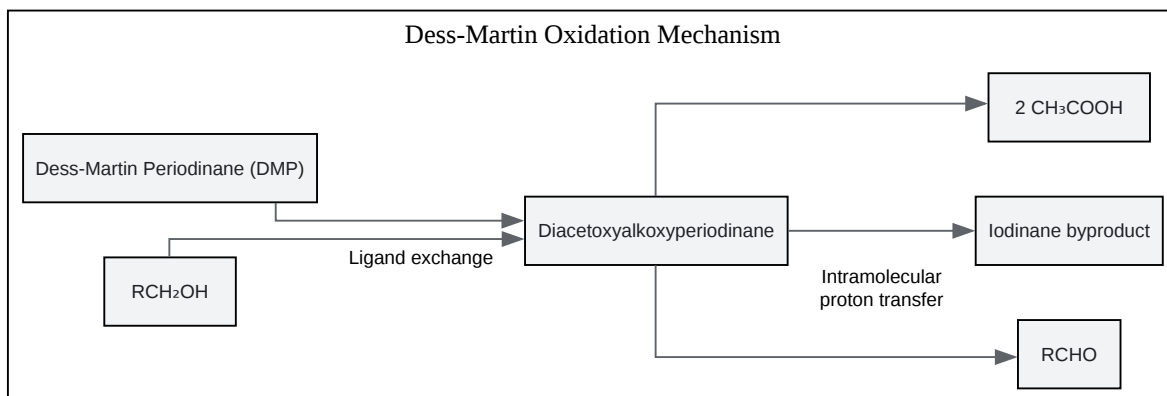
For researchers, scientists, and drug development professionals, the selective oxidation of primary alcohols to aldehydes is a critical transformation in organic synthesis. The choice of oxidant is paramount to ensure high yields, prevent over-oxidation to carboxylic acids, and maintain compatibility with other functional groups. This guide provides an objective comparison of two widely used methods: the Dess-Martin oxidation and the Swern oxidation, supported by experimental data and detailed protocols.

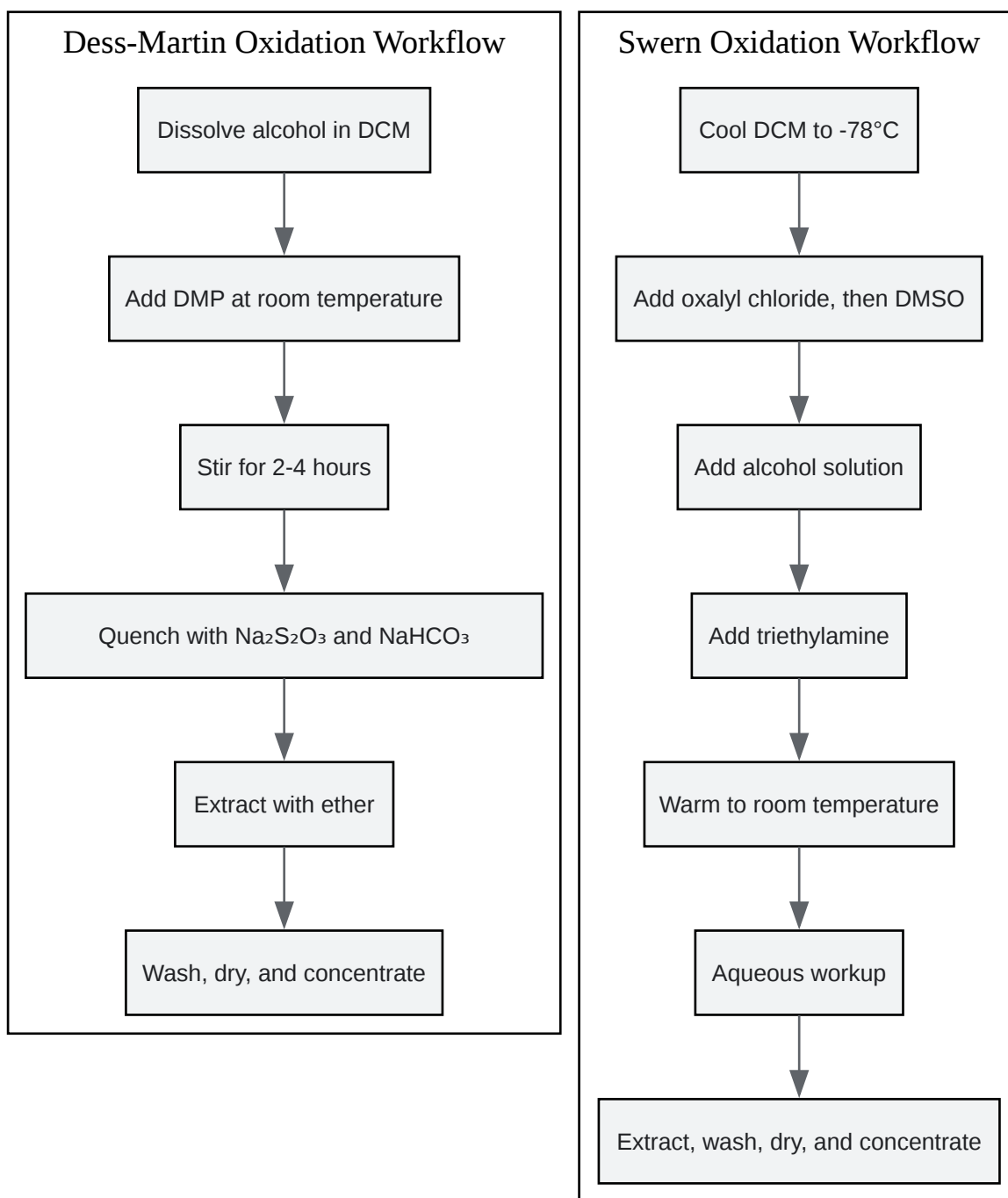
At a Glance: Dess-Martin vs. Swern Oxidation

Feature	Dess-Martin Oxidation	Swern Oxidation
Oxidizing Agent	Dess-Martin Periodinane (DMP)	Dimethyl sulfoxide (DMSO) activated by oxalyl chloride
Reaction Temperature	Typically room temperature (can be 0°C)[1][2][3]	Cryogenic temperatures (-78°C)[2][4][5]
Key Reagents	DMP, solvent (e.g., DCM)	DMSO, oxalyl chloride, triethylamine, solvent (e.g., DCM)[4][6]
Reaction Time	Generally rapid (0.5 - 4 hours) [3][7]	Typically longer, including activation and reaction steps (several hours)[8]
Workup	Often involves quenching with sodium thiosulfate and washing[2][9]	Aqueous workup to remove salts and byproducts[2]
Byproducts	Iodinane and acetic acid[1]	Dimethyl sulfide (malodorous), CO, CO ₂ , triethylammonium chloride[10][11]
Advantages	Mild, neutral pH, room temperature, high chemoselectivity, easy workup[1][12][13]	Mild, avoids heavy metals, high yields, inexpensive reagents[5][14][15]
Disadvantages	Expensive, potentially explosive, high molecular weight reagent[12][16]	Requires cryogenic temperatures, produces a foul odor, generates gas[4][5][17]

Reaction Mechanisms

The mechanisms of both oxidations, while achieving the same transformation, proceed through distinct pathways.





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References

- 1. Dess–Martin oxidation - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. Dess-Martin Oxidation [organic-chemistry.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. The Swern Oxidation: Mechanism and Features - Chemistry Hall [chemistryhall.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. benchchem.com [benchchem.com]
- 8. organic-synthesis.com [organic-synthesis.com]
- 9. organic-synthesis.com [organic-synthesis.com]
- 10. byjus.com [byjus.com]
- 11. Swern oxidation - Wikipedia [en.wikipedia.org]
- 12. Dess–Martin periodinane - Wikipedia [en.wikipedia.org]
- 13. innospk.com [innospk.com]
- 14. Swern Oxidation [organic-chemistry.org]
- 15. testbook.com [testbook.com]
- 16. Dess-Martin Periodinane (DMP) [commonorganicchemistry.com]
- 17. DMSO –Oxalyl Chloride, Swern Oxidation - Wordpress [reagents.acsgcipr.org]
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